

# Synthesis of 5-Amino-6-bromoquinoline via Nitration and Reduction

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## Compound of Interest

Compound Name: *3-Bromoquinolin-6-amine*

Cat. No.: B1276300

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This synthetic pathway involves two primary steps: the regioselective nitration of 6-bromoquinoline to yield 6-bromo-5-nitroquinoline, followed by the reduction of the nitro group to afford the final product, 5-amino-6-bromoquinoline.[1][2]

## Step 1: Synthesis of 6-Bromo-5-nitroquinoline

The introduction of a nitro group at the C-5 position of 6-bromoquinoline is achieved through electrophilic aromatic substitution using a nitrating mixture of concentrated sulfuric and nitric acids.[2] The bromine at the C-6 position helps direct the incoming nitro group to the adjacent C-5 position.

## Step 2: Synthesis of 5-Amino-6-bromoquinoline

The conversion of the 6-bromo-5-nitroquinoline intermediate to 5-amino-6-bromoquinoline is accomplished via reduction of the nitro group. A common and effective method for this transformation is the use of iron powder in acetic acid.[1]

## Experimental Protocols

### Synthesis of 6-Bromo-5-nitroquinoline

This protocol is adapted from established procedures for the nitration of 6-bromoquinoline.[2]

Materials and Equipment:

- Reagents: 6-Bromoquinoline, Concentrated Sulfuric Acid ( $H_2SO_4$ ), Concentrated Nitric Acid ( $HNO_3$ ), Dichloromethane ( $CH_2Cl_2$ ), 10% aqueous Sodium Bicarbonate ( $NaHCO_3$ ), Anhydrous Sodium Sulfate ( $Na_2SO_4$ ), Ice.
- Equipment: Round-bottom flask, magnetic stirrer, ice-salt bath, separatory funnel, rotary evaporator.

**Procedure:**

- In a round-bottom flask, dissolve 6-bromoquinoline in concentrated sulfuric acid while cooling in an ice-salt bath.
- Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture over crushed ice, which will cause the crude 6-bromo-5-nitroquinoline to precipitate.
- Filter the solid product, wash it with cold water until the filtrate is neutral, and then dry the product.
- The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

## Synthesis of 5-Amino-6-bromoquinoline

This protocol is based on the reduction of 6-bromo-5-nitroquinoline using iron powder.[\[1\]](#)

**Materials and Equipment:**

- Reagents: 6-Bromo-5-nitroquinoline, Iron powder, Acetic Acid ( $CH_3COOH$ ), Dichloromethane ( $CH_2Cl_2$ ), 10% aqueous Sodium Carbonate ( $Na_2CO_3$ ), Celite.
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, filtration apparatus.

**Procedure:**

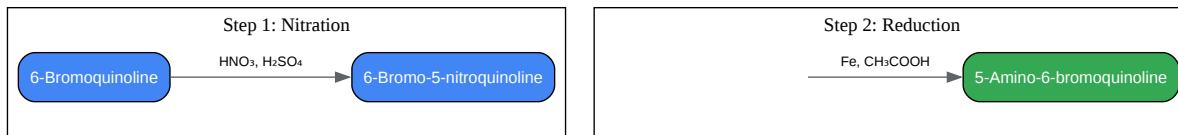
- Dissolve 6-bromo-5-nitroquinoline in acetic acid in a round-bottom flask.
- Add iron powder to the solution.
- Heat the reaction mixture to approximately 75°C for about 2.5 hours.
- After cooling, filter the mixture through Celite to remove the iron salts.
- Extract the filtrate with dichloromethane and wash with a 10% aqueous sodium carbonate solution.
- Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure to yield the crude 5-amino-6-bromoquinoline.
- The product can be purified by column chromatography.

## Data Presentation

Parameter	Value	Reference
Starting Material	6-Bromoquinoline	[2]
Intermediate	6-Bromo-5-nitroquinoline	[1]
Final Product	5-Amino-6-bromoquinoline	[1]
Yield (Step 2)	Not explicitly stated, but reduction of nitroarenes with Fe/CH <sub>3</sub> COOH is typically high yielding.	[1]
Analytical Data (Intermediate)	<sup>13</sup> C NMR (125 MHz, CDCl <sub>3</sub> ): δC 149.0, 140.9, 135.4, 132.4, 130.2, 120.8, 109.7, 104.3, 102.6	[1]

## Visualizations

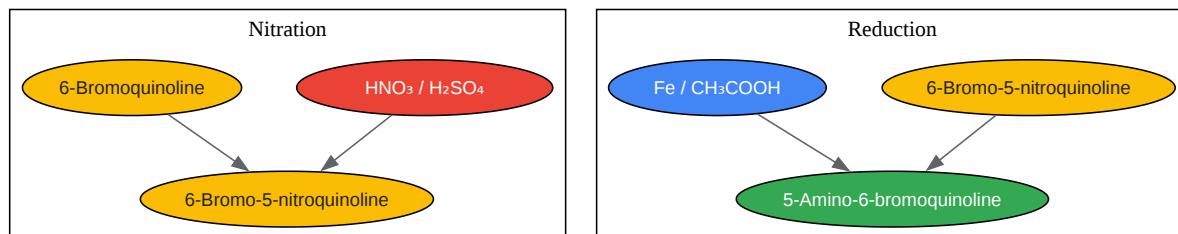
## Synthetic Workflow



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Caption: Synthetic pathway for 5-amino-6-bromoquinoline.

## Logical Relationship of Reagents and Products



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Caption: Reagents and products in the synthesis.

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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
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